

# Ortho-Anisoyl Chloride: A Technical Guide to Stability and Storage

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## Compound of Interest

Compound Name: 2-Methoxybenzoyl chloride

Cat. No.: B140881

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This technical guide provides an in-depth overview of the stability and recommended storage conditions for ortho-anisoyl chloride (**2-methoxybenzoyl chloride**). Adherence to these guidelines is critical to ensure the compound's integrity, prevent degradation, and maintain safety in research and development settings.

## Chemical Properties and Inherent Instability

Ortho-anisoyl chloride is an aromatic acyl chloride containing a methoxy group in the ortho position.<sup>[1]</sup> Its chemical structure, particularly the reactive acyl chloride group, makes it susceptible to degradation, primarily through hydrolysis. The presence of the methoxy group can also influence its reactivity compared to unsubstituted benzoyl chloride.

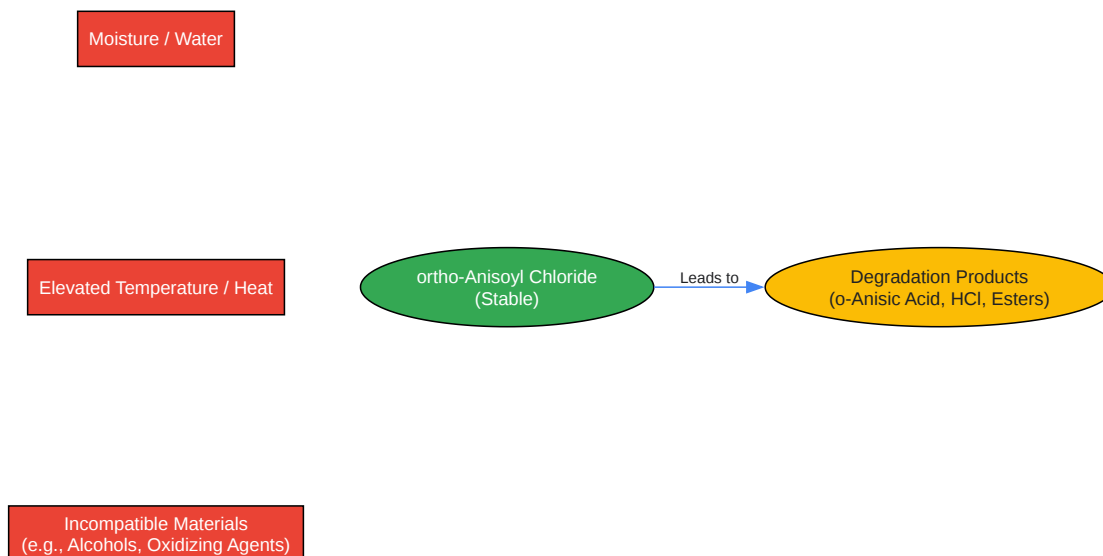
Physical and Chemical Properties	
Molecular Formula	C <sub>8</sub> H <sub>7</sub> ClO <sub>2</sub>
Molecular Weight	170.59 g/mol
Boiling Point	128-129 °C at 8 mm Hg[2]
Melting Point	22 °C[3]
Density	1.146 g/mL at 25 °C[2]
Appearance	Clear yellow to brown liquid
Sensitivity	Moisture sensitive[2][4]

## Factors Influencing Stability

The primary factor affecting the stability of ortho-anisoyl chloride is its high reactivity towards nucleophiles, most notably water. Several environmental and chemical factors can lead to its degradation.

- **Moisture/Water:** Ortho-anisoyl chloride reacts violently with water, undergoing rapid hydrolysis to form ortho-anisic acid and hydrochloric acid.[3][5] This is the most common degradation pathway. The reaction is exothermic and the generated HCl gas can cause pressure buildup in sealed containers.
- **Heat:** The compound is combustible and can form explosive mixtures with air upon intense heating.[3][5] High temperatures can accelerate decomposition.
- **Incompatible Materials:** Contact with strong oxidizing agents and alcohols should be avoided.[3][6] Alcohols will react to form the corresponding esters.

The following diagram illustrates the key factors that negatively impact the stability of ortho-anisoyl chloride.



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Caption: Factors Leading to the Decomposition of ortho-Anisoyl Chloride.

## Recommended Storage Conditions

To ensure the long-term stability and quality of ortho-anisoyl chloride, the following storage conditions are mandatory. These are compiled from multiple safety data sheets and best practices for handling reactive acyl chlorides.

Storage Parameter	Recommendation	Rationale
Container	Tightly closed, original container.	Prevents exposure to atmospheric moisture.[3][7]
Atmosphere	Store under an inert gas (e.g., Argon, Nitrogen).[7]	Displaces air and moisture, preventing hydrolysis and oxidation.
Temperature	Cool and shaded area.[7] Some suppliers recommend 0-6°C.[2]	Reduces the rate of potential decomposition.[8]
Ventilation	Store in a well-ventilated place.[6][7][8]	Safely dissipates any vapors that may be released.
Location	Dry, corrosives area, away from heat, sparks, and open flames.[6][8]	Prevents accidental ignition and contact with incompatible materials.[3][5]
Incompatibilities	Segregate from water, strong oxidizing agents, and alcohols. [3][6]	Prevents hazardous reactions. [5]

## Experimental Protocols: Stability Assessment

While detailed kinetic data is not publicly available, a qualitative stability assessment can be performed to ensure the material is suitable for use, especially after prolonged storage.

### Protocol: Hydrolytic Stability Check (Qualitative)

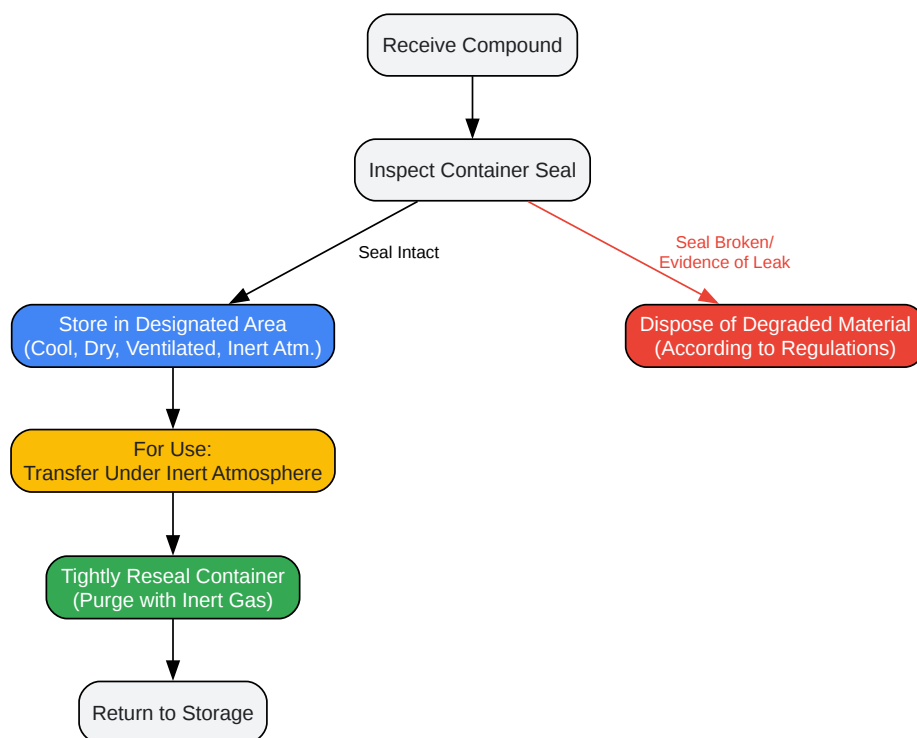
- Objective: To confirm the absence of significant hydrolysis (degradation to ortho-anisic acid).
- Methodology:
  - Carefully take a small aliquot of the ortho-anisoyl chloride in a dry, inert atmosphere (e.g., a glovebox).
  - Dissolve the aliquot in a dry, aprotic solvent (e.g., anhydrous dichloromethane or chloroform).

- Analyze the sample using Proton NMR ( $^1\text{H}$  NMR) spectroscopy.
- Expected Result for Pure Sample: The spectrum should show characteristic peaks for ortho-anisoyl chloride without significant peaks corresponding to ortho-anisic acid.
- Indication of Degradation: The presence and integration of a broad singlet corresponding to the carboxylic acid proton of ortho-anisic acid would indicate hydrolysis.
- Materials:
  - NMR tube and caps (dried in an oven).
  - Anhydrous deuterated solvent (e.g.,  $\text{CDCl}_3$ ).
  - Gas-tight syringe.
  - Inert atmosphere (glovebox or Schlenk line).

## Recommended Handling and Storage Workflow

Adherence to a strict workflow from receipt to use is crucial for maintaining the stability of ortho-anisoyl chloride.

The diagram below outlines the recommended workflow for handling and storing this reactive compound.



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Caption: Recommended Workflow for ortho-Anisoyl Chloride Storage and Handling.

## Summary of Hazardous Decomposition

In the event of decomposition due to fire or reaction with water, hazardous byproducts are formed.

- Combustion: Produces carbon oxides (CO, CO<sub>2</sub>) and hydrogen chloride gas.[3][4][8]
- Hydrolysis: Produces ortho-anisic acid and hydrogen chloride gas.

Proper storage and handling are the most effective measures to prevent hazardous decomposition. Always handle this compound in a well-ventilated chemical fume hood while wearing appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.[6][7]

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